

Part 1: Executive Safety & Identity Summary

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Compound of Interest

Compound Name: 163558-30-3

CAS No.: 163558-30-3

Cat. No.: B613541

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Chemical Identity Verification Before initiating any disposal procedure, you must verify the substance identity. CAS **163558-30-3** corresponds to Fmoc-Cys(SO₃H)-OH disodium salt (Fmoc-L-Cysteic acid disodium salt).[1][2][3][4][6]

- Role: Reagent for Solid Phase Peptide Synthesis (SPPS).
- Physical State: White to off-white powder.
- Hazard Classification: Irritant (Warning). It causes skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).[7]

Operational Note: Unlike cytotoxic antineoplastics, this compound is primarily an organic irritant. However, due to the bulky fluorenylmethoxycarbonyl (Fmoc) protecting group and sulfur content, it requires specific thermal destruction methods to prevent environmental persistence.

Property	Data Specification
Chemical Name	Fmoc-L-Cysteic acid disodium salt
CAS Number	163558-30-3
Molecular Formula	C ₁₈ H ₁₅ NNa ₂ O ₇ S ₂
Molecular Weight	467.42 g/mol
Solubility	Soluble in water (due to disodium salt); soluble in polar organic solvents (DMF, DMSO).[4][8]
Stability	Stable under standard conditions; hygroscopic.

Part 2: Personal Protective Equipment (PPE) Matrix

As a Senior Application Scientist, I emphasize that "Generator Knowledge" is your first line of defense. Treat this dust as a respiratory sensitizer until contained.

PPE Category	Requirement	Rationale
Respiratory	N95 Respirator (Minimum)	Prevents inhalation of fine particulates during weighing or spill cleanup.
Dermal	Nitrile Gloves (Double gloving recommended for solution handling)	Prevents skin sensitization. The Fmoc group is lipophilic and can facilitate skin absorption.
Ocular	Safety Goggles (ANSI Z87.1)	Mandatory. Dust is severely irritating to mucous membranes.
Body	Lab Coat (Buttoned)	Prevents accumulation on street clothes.

Part 3: Disposal Workflow & Methodology

The disposal strategy relies on High-Temperature Incineration. While not a P-listed or U-listed acute toxin (RCRA), the complex organic structure and sulfur content make landfilling inappropriate due to potential groundwater leaching.

Scenario A: Solid Waste (Expired/Unused Reagent)

- Primary Path: Segregate into Hazardous Waste - Solid streams.
- Container: High-density polyethylene (HDPE) wide-mouth jar with a screw-top lid.
- Labeling: Must read "Non-Regulated Chemical Waste - Solid - Irritant" (or specific local designation).
- Destruction: Incineration at $>850^{\circ}\text{C}$ to ensure decomposition of the fluorene ring and oxidation of sulfur to captured SO_x .

Scenario B: Liquid Waste (SPPS Effluent)

In peptide synthesis, this compound is often dissolved in DMF (Dimethylformamide) or NMP.

- Primary Path: Organic Solvent Waste (Non-Halogenated).
- Restriction: Do NOT mix with oxidizers (e.g., cleavage cocktails containing high concentrations of iodine or peroxide) in the primary waste drum without a compatibility test.
- Destruction: Fuel blending/Incineration.

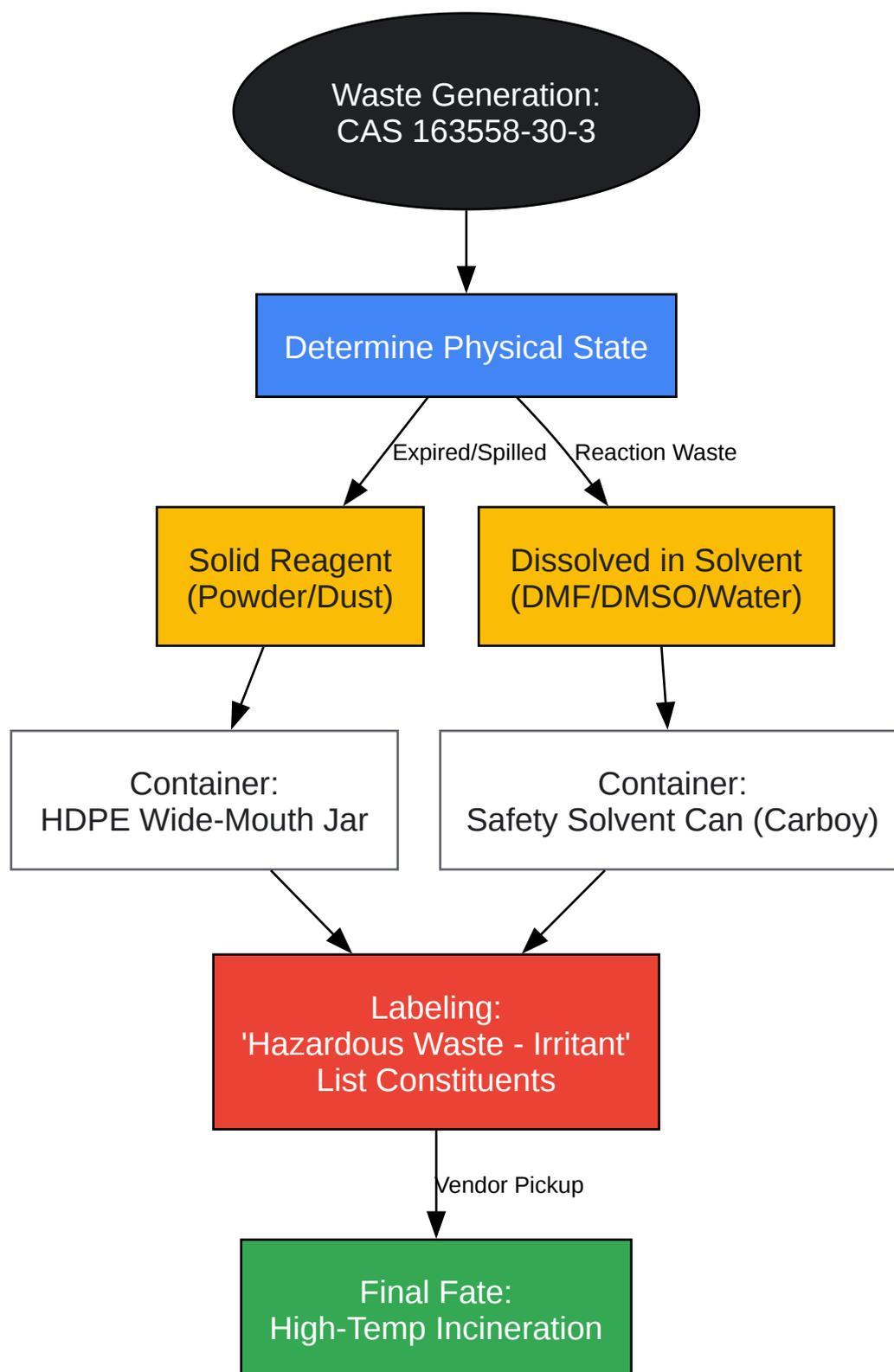
Scenario C: Aqueous Waste

Because it is a disodium salt, it is water-soluble.

- Primary Path: Aqueous Hazardous Waste.
- Prohibition: Do NOT pour down the sink. Even though soluble, the Fmoc moiety is an environmental pollutant.

Part 4: Visualization of Disposal Logic

The following diagram outlines the decision matrix for disposing of **163558-30-3** in a research setting.



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Caption: Figure 1. Decision tree for the segregation and containerization of Fmoc-Cys(SO₃H)-OH waste streams.

Part 5: Spill Management Protocol

In the event of a benchtop spill of the solid powder:

- Isolate: Mark the area. Inform nearby personnel to avoid generating drafts.
- Protect: Don N95 mask and double nitrile gloves immediately.
- Contain: Cover the powder with a damp paper towel.
 - Scientific Rationale: The damp towel prevents the hygroscopic powder from becoming airborne dust (aerosolization), which is the primary respiratory risk.
- Collect: Scoop the damp material into a wide-mouth hazardous waste jar.
- Decontaminate: Wipe the surface with a mild detergent solution followed by water. Place all wipes in the solid waste jar.

Part 6: Regulatory Compliance (RCRA Context)

While CAS **163558-30-3** is not explicitly listed on the EPA P-list (acutely toxic) or U-list (toxic), it falls under the "Characteristic Waste" definition if it exhibits toxicity or if your institution adopts a "conservative management" policy for all research chemicals.

- Generator Responsibility: Under 40 CFR 262.11, the waste generator (you) must determine if the waste is hazardous. Due to the irritant nature and aquatic toxicity potential of Fmoc derivatives, it must be managed as chemical waste, never municipal trash.

References

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